

TEGOSOFT 189 compatibility with other cosmetic ingredients

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Compound of Interest

Compound Name: TEGOSOFT 189

Cat. No.: B1169835 Get Quote

TEGOSOFT® 189 Technical Support Center

Disclaimer: The product "TEGOSOFT® 189" could not be definitively identified in the available technical literature. This guide will focus on the properties and compatibility of a representative product from the same chemical family, Diethylhexyl Carbonate, marketed as TEGOSOFT® DEC. The principles and troubleshooting advice provided are generally applicable to light emollients of this nature.

Frequently Asked Questions (FAQs)

Q1: What is TEGOSOFT® DEC and what are its primary functions in a cosmetic formulation?

TEGOSOFT® DEC (Diethylhexyl Carbonate) is a light, non-greasy emollient with a fast-spreading profile. Its primary functions include:

- Emolliency: It helps to soften and smooth the skin.
- Solvent: It can dissolve crystalline UV filters and other oil-soluble active ingredients.[1][2][3]
- Sensory Modifier: It imparts a light, dry skin feel, reducing the oiliness of heavier components in a formulation.[1][2][3]
- Dispersing Agent: It can aid in the dispersion of pigments in color cosmetics.

Q2: With which common cosmetic ingredients is TEGOSOFT® DEC compatible?



TEGOSOFT® DEC exhibits broad compatibility with many cosmetic ingredients.

Ingredient Category	Compatibility	Notes
Other Emollients	High	Readily miscible with other esters, ethers, and hydrocarbon-based emollients.
Waxes	Good	Compatible with common cosmetic waxes like Cera Alba (Beeswax) and Carnauba Wax.[4]
Thickeners	Good	Compatible with many oil- phase thickeners. Compatibility with polymeric thickeners in the water phase of an emulsion is generally good, but stability testing is recommended.
Silicones	Moderate	Generally compatible with dimethicones and cyclomethicones, but miscibility can be limited with some silicone elastomers and resins. It is always advisable to perform a compatibility test.
UV Filters	High	Excellent solvent for many common organic UV filters, both solid and liquid.[4]
Pigments	Good	Can be used to wet and disperse both organic and inorganic pigments.
Active Ingredients	Good	Good solvent for many oilsoluble active ingredients.



Q3: Can TEGOSOFT® DEC be used in both O/W and W/O emulsions?

Yes, TEGOSOFT® DEC is suitable for both oil-in-water (O/W) and water-in-oil (W/O) emulsions.[1][2] Its low viscosity and good emulsifiability make it a versatile choice for a variety of emulsion systems.

Troubleshooting Guides Issue 1: Emulsion Instability (Phase Separation)

Possible Causes:

- Incorrect Emulsifier System: The chosen emulsifier or emulsifier blend may not be optimal for the oil phase composition and ratio.
- Improper Manufacturing Process: Insufficient homogenization (time or intensity) can lead to large droplet sizes and instability. The temperature during emulsification might also be a factor.
- Ingredient Incompatibility: A specific ingredient may be disrupting the emulsion.

Troubleshooting Steps:

- Review Emulsifier Selection:
 - Ensure the Hydrophile-Lipophile Balance (HLB) of your emulsifier system is appropriate for the oil phase.
 - Consider using a combination of a primary and a co-emulsifier for enhanced stability.
- Optimize Manufacturing Process:
 - Increase homogenization time or speed to reduce the oil droplet size.
 - Ensure both oil and water phases are at the recommended temperature before emulsification.
- Conduct a Compatibility Study:



- Prepare small batches of the oil phase, systematically omitting one ingredient at a time to identify the potential culprit.
- Observe for any haziness, precipitation, or separation in the oil phase premix.

Issue 2: Crystallization of UV Filters or Active Ingredients

Possible Causes:

- Supersaturation: The concentration of the crystalline ingredient exceeds its solubility limit in the oil phase at storage temperature.
- Poor Solubilizer: The oil phase does not have sufficient solvent capacity for the crystalline ingredient.
- Temperature Fluctuations: The product may be exposed to cold temperatures during storage or transport, causing the active to crystallize.

Troubleshooting Steps:

- Increase Solvent Concentration:
 - Increase the concentration of strong solvents like TEGOSOFT® DEC in the formulation.
- Add a Co-solvent:
 - Introduce another good solvent for the crystalline active to the oil phase.
- Reduce Active Concentration:
 - If possible, lower the concentration of the crystalline ingredient to within its solubility limit.
- · Perform a Solubility Study:
 - Determine the saturation concentration of the crystalline ingredient in the final oil phase at various temperatures.



Experimental Protocols Protocol 1: Emollient Compatibility Assessment

Objective: To visually assess the compatibility of TEGOSOFT® DEC with other lipophilic cosmetic ingredients.

Materials:

- TEGOSOFT® DEC
- Other cosmetic oils, esters, silicones, and waxes to be tested
- Glass test tubes or beakers
- Water bath or hot plate
- Vortex mixer

Methodology:

- Preparation of Mixtures:
 - For liquid ingredients, prepare mixtures with TEGOSOFT® DEC in various ratios (e.g., 90:10, 75:25, 50:50, 25:75, 10:90) by weight in glass test tubes.
 - For solid or semi-solid ingredients (like waxes), heat the mixture in a water bath until the solid is completely melted.
- Mixing:
 - Thoroughly mix the components using a vortex mixer until a homogenous mixture is obtained.
- Observation:
 - Initial Observation: Observe the mixture immediately after preparation for clarity, color, and homogeneity.

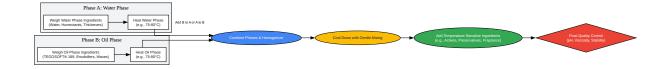


- Room Temperature Storage: Store the samples at room temperature (20-25°C) and observe for any signs of incompatibility (e.g., cloudiness, phase separation, precipitation, crystallization) after 24 hours, 48 hours, and 1 week.
- Accelerated Aging: Store a duplicate set of samples at an elevated temperature (e.g., 40°C) and another set at a reduced temperature (e.g., 4°C) to assess stability under stress conditions. Observe at the same time points.

Data Interpretation:

Observation	Compatibility Level
Clear, single phase	High
Hazy or cloudy	Moderate (potential for instability)
Phase separation, precipitation, or crystallization	Low (incompatible)

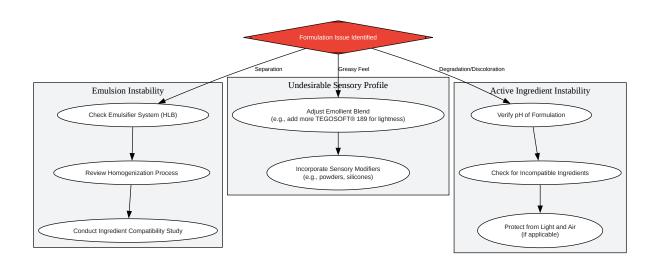
Visualizations



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Caption: A typical workflow for creating a cosmetic emulsion.





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Caption: A decision tree for troubleshooting common formulation issues.

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